

Naringin 4'-glucoside CAS number and supplier information.

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Compound of Interest

Compound Name: Naringin 4'-glucoside

Cat. No.: B3028227

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An In-depth Technical Guide to Naringin 4'-glucoside

This technical guide provides a comprehensive overview of **Naringin 4'-glucoside**, a flavonoid glycoside found in citrus fruits. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, supplier details, biological activities, and relevant experimental protocols.

Chemical and Physical Properties

Naringin 4'-glucoside is a derivative of naringin, a major flavanone glycoside in citrus fruits.^[1] Its chemical structure consists of the flavanone naringenin bonded to a neohesperidose moiety at the 7-position and an additional glucose molecule at the 4'-position. This additional glucose enhances its water solubility and absorption in biological systems.^[1]

Property	Value	Reference
CAS Number	17257-21-5	[2] [3] [4] [5]
Molecular Formula	C33H42O19	[2] [3] [5]
Molecular Weight	742.68 g/mol	[2] [5] [6]
Appearance	Powder	[4]
Purity	≥98%	[2] [4]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol, Chloroform, Dichloromethane, Acetone. [3] [4]	
Storage	0°C (short term), -20°C (long term), desiccated. [2]	

Supplier Information

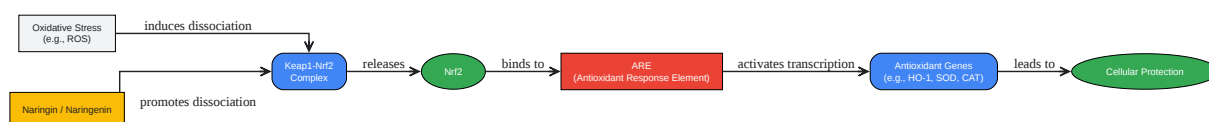
Naringin 4'-glucoside is available from several chemical suppliers for research purposes. The following table summarizes information from a selection of suppliers.

Supplier	Catalog Number	Purity	Available Quantity
ChemFarm	-	≥98%	5 mg
ChemFaces	CFN95014	>98%	5mg, 10mg, 20mg+
BioCrick	-	>98%	Inquire
ChemicalBook (Arctom)	CFN95014	≥98%	5mg
MedChemExpress	HY-N8647	-	Inquire

Biological Activities and Signaling Pathways

Naringin 4'-glucoside has been noted for its antioxidant properties.[3][4] While specific research on the 4'-glucoside derivative is limited, the biological activities of its parent compound, naringin, and its aglycone, naringenin, are well-documented and provide insights into its potential therapeutic applications. These compounds exhibit a wide range of pharmacological effects, including anti-inflammatory, antioxidant, anticancer, and neuroprotective activities.[7][8][9][10][11]

One of the key mechanisms underlying the antioxidant effects of naringin and naringenin is the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway.[12] Nrf2 is a master regulator of the cellular antioxidant response. Under conditions of oxidative stress, Nrf2 translocates to the nucleus and binds to the antioxidant response element (ARE), leading to the upregulation of various antioxidant and cytoprotective genes.



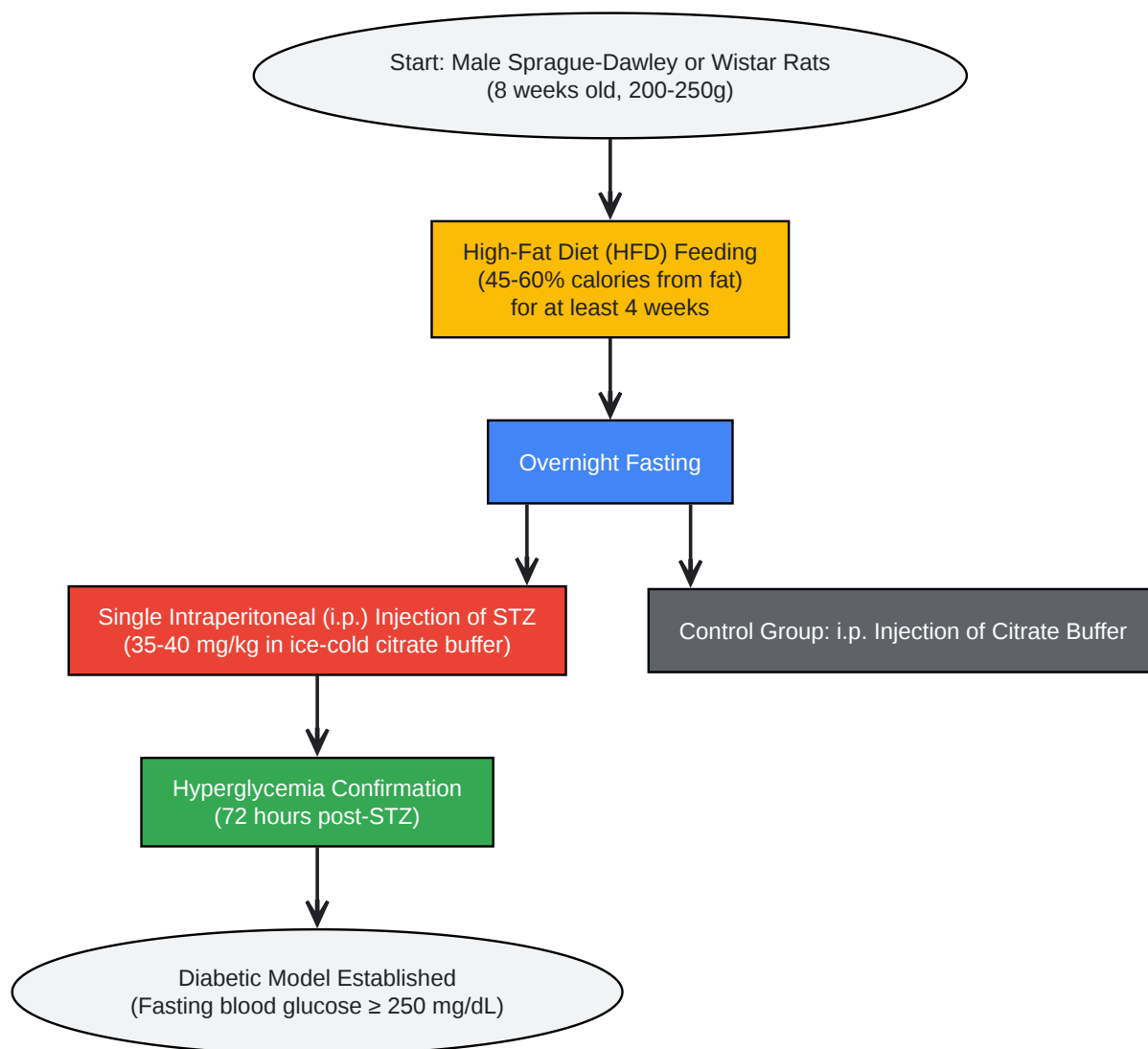
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Caption: Nrf2-mediated antioxidant signaling pathway activated by naringin/naringenin.

Experimental Protocols

The following protocols are based on methodologies described for investigating the effects of naringin in preclinical models, which can be adapted for studies involving **Naringin 4'-glucoside**.

This protocol outlines the induction of a T2DN model that mimics the human condition using a high-fat diet (HFD) combined with a low dose of streptozotocin (STZ).[12][13]



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Caption: Experimental workflow for inducing a Type 2 Diabetic Nephropathy model in rats.

Materials:

- Male Sprague-Dawley or Wistar rats (8 weeks old, 200-250g)
- High-Fat Diet (HFD) with approximately 45-60% of calories from fat
- Standard rat chow

- Streptozotocin (STZ)
- Citrate buffer (0.1 M, pH 4.5), ice-cold

Procedure:

- Feed the experimental group of rats a high-fat diet for a minimum of 4 weeks to induce obesity and insulin resistance.[\[12\]](#)
- After the HFD feeding period, fast the rats overnight.[\[12\]](#)
- Prepare a fresh solution of STZ in ice-cold citrate buffer.
- Administer a single intraperitoneal (i.p.) injection of STZ (e.g., 35-40 mg/kg body weight) to the HFD-fed rats. The control group should receive an equivalent volume of citrate buffer.[\[12\]](#)
- Confirm hyperglycemia 72 hours after the STZ injection by measuring fasting blood glucose from the tail vein. Rats with a blood glucose level of ≥ 250 mg/dL are considered diabetic and suitable for the study.[\[12\]](#)

This protocol describes the measurement of malondialdehyde (MDA), a marker of lipid peroxidation, in tissue homogenates.[\[12\]](#)

Materials:

- Tissue homogenate (e.g., from kidney or liver)
- Trichloroacetic acid (TCA) solution
- Thiobarbituric acid (TBA) reagent
- Spectrophotometer or plate reader

Procedure:

- Prepare the tissue homogenate supernatant.
- Mix the supernatant with TCA solution to precipitate proteins.

- Centrifuge the mixture and collect the supernatant.
- Add TBA reagent to the supernatant and heat the mixture.
- Cool the samples and measure the absorbance at 532 nm.[\[12\]](#)
- Calculate the MDA concentration based on a standard curve. A significant decrease in MDA levels is expected in groups treated with an antioxidant compound like naringin.[\[12\]](#)

This protocol outlines the measurement of superoxide dismutase (SOD) activity in tissue samples.[\[12\]](#)

Materials:

- Kidney tissue homogenate supernatant
- Commercial SOD assay kit (e.g., based on the inhibition of nitroblue tetrazolium reduction)
- Plate reader

Procedure:

- Use the supernatant from the kidney tissue homogenate.
- Follow the protocol provided with the commercial SOD assay kit. These kits typically measure the inhibition of a chromogen reaction by the SOD present in the sample.[\[12\]](#)

Conclusion

Naringin 4'-glucoside is a commercially available flavonoid with potential antioxidant properties. While direct research on this specific glycoside is emerging, the extensive studies on its parent compounds, naringin and naringenin, provide a strong foundation for further investigation into its therapeutic potential. The protocols and information provided in this guide offer a starting point for researchers interested in exploring the biological activities and mechanisms of action of **Naringin 4'-glucoside** in various preclinical models.

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